

A Comprehensive Technical Guide to the Safe Handling of 1-Chlorooctadecane

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Compound of Interest

Compound Name: 1-Chlorooctadecane

Cat. No.: B165108

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety data and detailed handling precautions for **1-Chlorooctadecane** (CAS No. 3386-33-2), a long-chain alkyl halide utilized in various synthetic processes within the pharmaceutical and chemical industries. Adherence to these guidelines is essential to ensure personnel safety and mitigate environmental risks.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **1-Chlorooctadecane** is fundamental to its safe handling and storage. This non-polar compound is a colorless to pale yellow liquid or solid, contingent on the ambient temperature.^{[1][2]} It is characterized by its low water solubility and is soluble in organic solvents.^{[1][3]}

Property	Value	Source
Molecular Formula	C ₁₈ H ₃₇ Cl	[3]
Molecular Weight	288.94 g/mol	[4]
Appearance	Colorless to pale yellow liquid or solid	[1][2]
Melting Point	18-24 °C (64.4-75.2 °F)	[1]
Boiling Point	348-350 °C (658.4-662 °F)	[1]
Density	0.849 - 0.8596 g/mL at 25 °C	[5]
Flash Point	>110 °C (>230 °F)	[5]
Water Solubility	Insoluble	[1]
Solubility	Soluble in organic solvents like ethanol and hexane	[3]

Hazard Identification and GHS Classification

1-Chlorooctadecane is classified as a hazardous substance. The primary hazards are associated with skin and eye contact.

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-term Hazard	Category 4	H413: May cause long lasting harmful effects to aquatic life

Data sourced from multiple safety data sheets and chemical databases.[4][6][7][8]

Experimental Protocols for Hazard Assessment

The hazard classifications of **1-Chlorooctadecane** are determined through standardized toxicological studies. While specific experimental reports for this compound are not readily available in the public domain, the methodologies follow established OECD (Organisation for Economic Co-operation and Development) guidelines.

Acute Dermal Irritation/Corrosion (Following OECD Guideline 404):

This test is designed to assess the potential of a substance to cause reversible inflammatory changes to the skin.

- Test Animals: Healthy, young adult albino rabbits are typically used.[9]
- Dosage and Application: A dose of 0.5 mL (if liquid) or 0.5 g (if solid) of the test substance is applied to a small area (approximately 6 cm²) of shaved, intact skin. The site is then covered with a gauze patch and a semi-occlusive dressing.[2][9]
- Exposure Duration: The exposure period is 4 hours.[9]
- Observation: After the exposure period, the dressing is removed, and the skin is cleansed. The skin is then observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[10]
- Scoring: The severity of the skin reactions is scored according to a standardized grading system. The reversibility of the observed effects is also assessed for up to 14 days.[9]

Handling Precautions and Personal Protective Equipment (PPE)

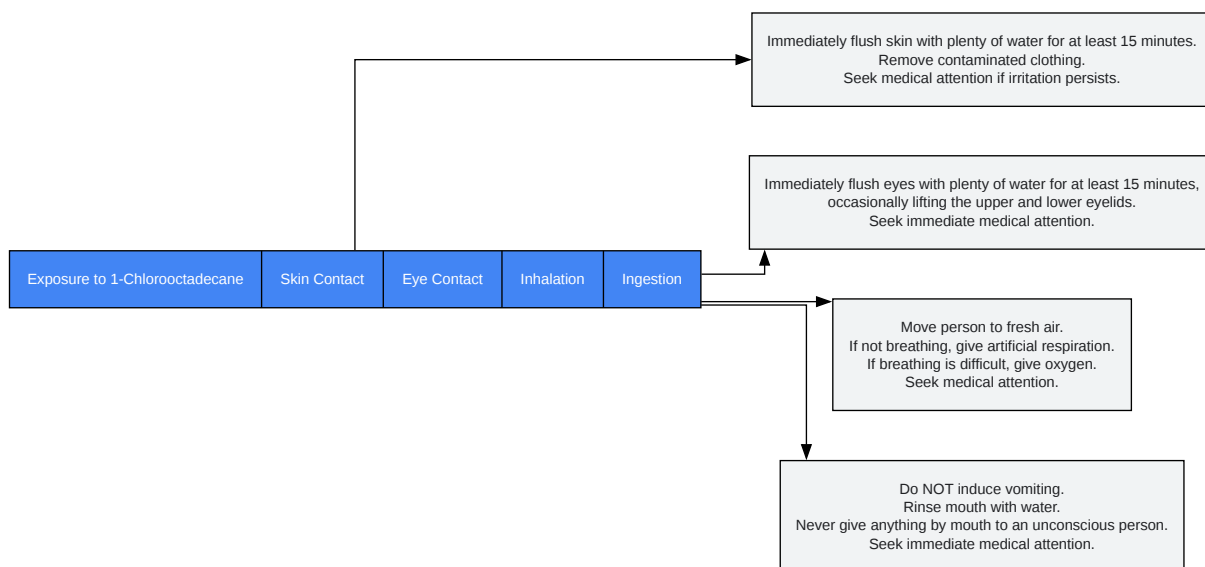
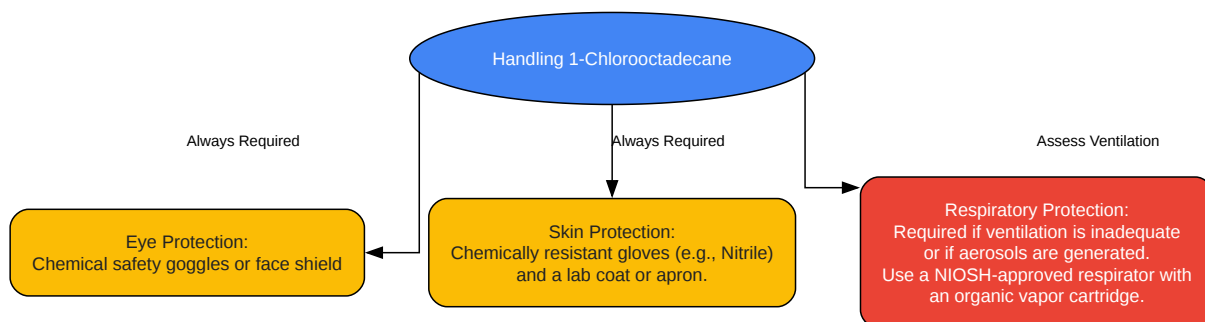
Strict adherence to safety protocols is mandatory when handling **1-Chlorooctadecane** to prevent exposure.

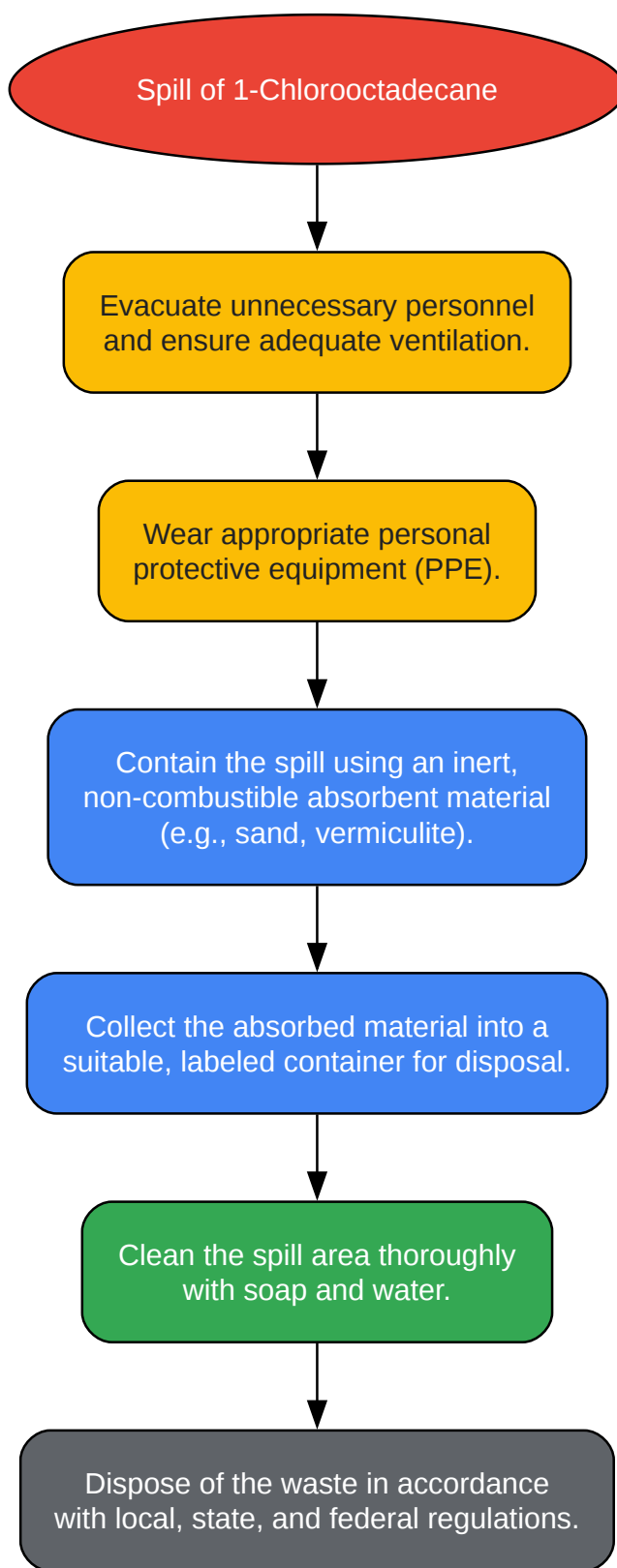
Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[3]
- Eyewash stations and safety showers must be readily accessible.

Personal Protective Equipment (PPE)

The following diagram illustrates the recommended PPE selection workflow when handling **1-Chlorooctadecane**.





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